

The Discovery and Isolation of Formadycin A: A Technical Guide

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Compound of Interest

Compound Name: *Formadycin A*

Cat. No.: *B15566270*

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Abstract

Formadycin A is a novel monocyclic β -lactam antibiotic discovered from the Gram-negative bacterium *Flexibacter alginoliquefaciens* sp. nov. YK-49.[1][2][3] As a member of the formadycin family, which also includes formadycins B, C, and D, it possesses a unique nocardicin-type skeleton with a formylamino group.[2] This technical guide provides an in-depth overview of the discovery, isolation, characterization, and biological activity of **Formadycin A**, with a focus on the experimental protocols and quantitative data to support further research and development.

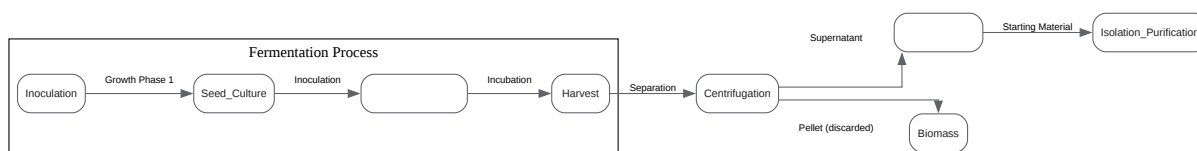
Discovery and Producing Organism

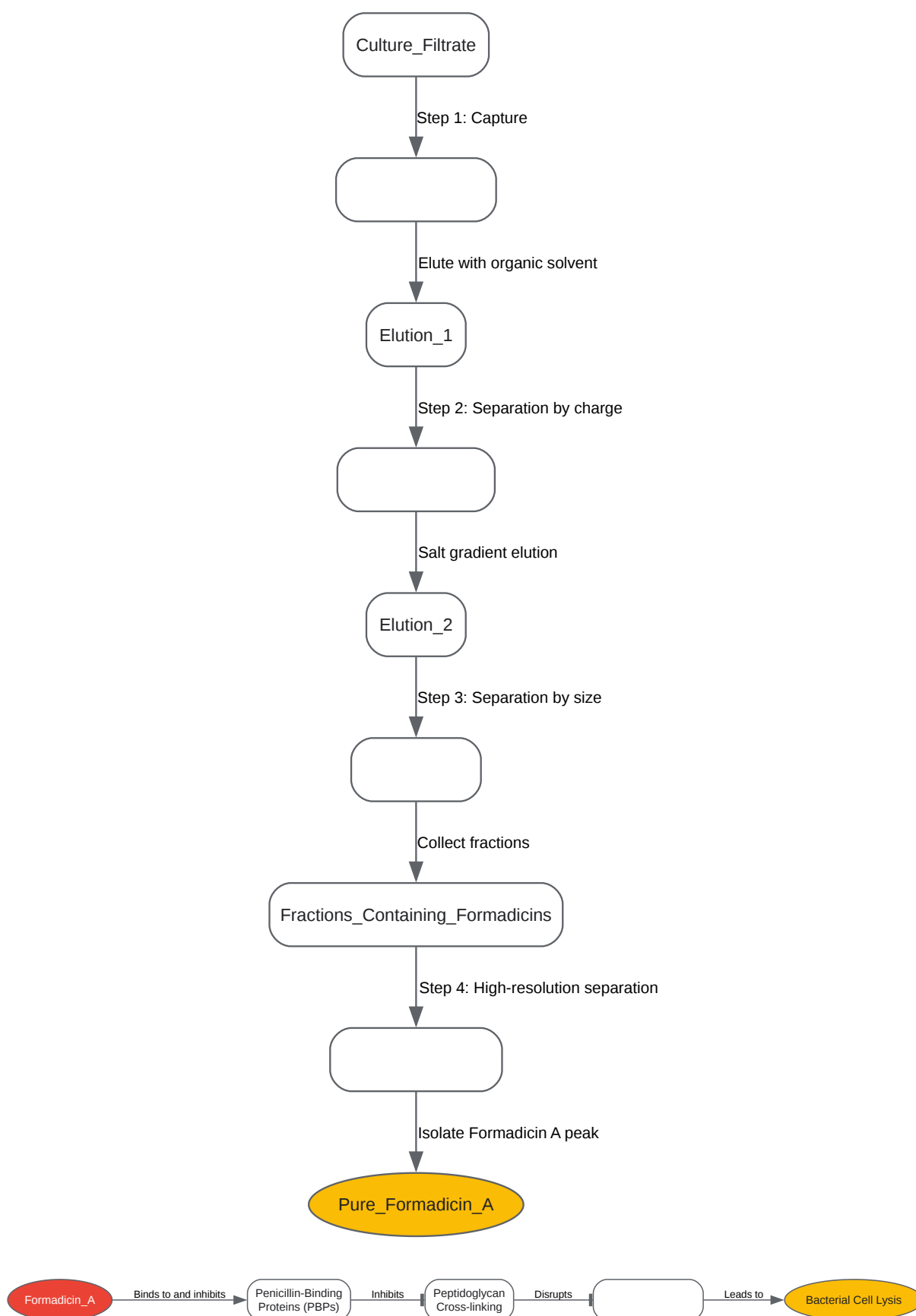
Formadycin A was first isolated from the culture filtrate of *Flexibacter alginoliquefaciens* sp. nov. YK-49, a novel bacterial species.[1] The producing organism was identified and taxonomically characterized as part of the initial discovery.

Fermentation

The production of formadycins was achieved through fermentation of *Flexibacter alginoliquefaciens* YK-49. While specific fermentation parameters are detailed in the primary literature, a general overview of the process is as follows:

Fermentation Workflow





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References

- 1. Formadicins, new monocyclic beta-lactam antibiotics of bacterial origin. I. Taxonomy, fermentation and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Formadicins, new monocyclic beta-lactam antibiotics of bacterial origin. II. Isolation, characterization and structures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. FORMADICINS, NEW MONOCYCLIC β -LACTAM ANTIBIOTICS OF BACTERIAL ORIGIN [jstage.jst.go.jp]
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